

Solubility Profile of His-Tyr: A Physicochemical & Practical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-HIS-TYR-OH*

CAS No.: *35979-00-1*

Cat. No.: *B1582127*

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Executive Summary

The dipeptide L-Histidyl-L-Tyrosine (His-Tyr) presents a complex solubility profile governed by the interplay between its zwitterionic backbone and its electrochemically active side chains (imidazole and phenol).^{[1][2]} While often categorized simply as "water-soluble," its behavior is strictly pH-dependent.^{[1][2]} In organic media, His-Tyr exhibits the classic "zwitterionic trap"—high crystal lattice energy prevents solvation in non-polar solvents, necessitating the use of polar aprotic solvents (DMSO) or hydrophobic ion pairing (HIP) strategies for lipophilic applications.

This guide provides a mechanistic analysis of His-Tyr solubility, validated experimental protocols for solubility determination, and strategies to modulate its profile for drug delivery and synthesis applications.

Part 1: Molecular Architecture & Physicochemical Basis^[1]

To master the solubility of His-Tyr, one must first understand the competing forces at the molecular level. The molecule exists in equilibrium between solvation energy (interaction with solvent) and lattice energy (interaction with itself).

The Zwitterionic Trap

In the solid state, His-Tyr forms a stable crystal lattice held together by electrostatic attraction between the N-terminal ammonium (

) and C-terminal carboxylate (

).^{[1][2]} This high lattice energy is the primary barrier to solubility in organic solvents, which lack the dielectric strength to shield these charges.

Ionization States & pKa Profile

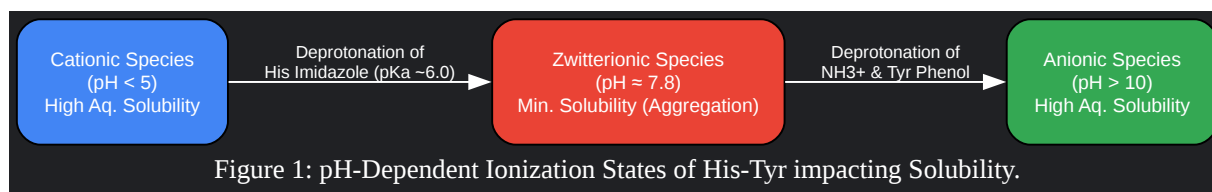
The solubility of His-Tyr is dictated by its ionization state.^{[1][2]}

- -COOH: pKa ~1.8 (Deprotonates first)^{[1][2]}
- His Imidazole: pKa ~6.0 (Protonated below pH 6)^{[1][2]}
- -NH₃⁺: pKa ~9.1^{[1][2]}
- Tyr Phenol: pKa ~10.1^[1]

The Isoelectric Point (pI): Approximately 7.6 – 7.8. At this pH, the molecule carries a net zero charge. Electrostatic repulsion between molecules is minimized, leading to aggregation and minimum solubility.

Visualization: Ionization Pathway

The following diagram illustrates the dominant species at varying pH levels and their corresponding solubility implications.



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Part 2: Aqueous Solubility Profile

The pH Dependency Rule

Unlike simple salts, His-Tyr solubility is not static.[2]

- Acidic Conditions (pH < 4): The imidazole ring and N-terminus are protonated.[1][2] The molecule is highly cationic (or charge). Repulsion prevents aggregation.[1][2] Solubility: High (>50 mg/mL).[1][2]
- Neutral Conditions (pH 6.5 – 8.0): The molecule approaches its zwitterionic state. Lattice energy dominates solvation energy.[1][2] Solubility: Low (<1-5 mg/mL).[1][2]
- Basic Conditions (pH > 10): The phenol and carboxyl groups are ionized. Solubility: Moderate to High.

Buffer Incompatibility Warning

- Phosphate Buffers: Avoid high concentrations of phosphate near pH 7.0 if working near saturation limits, as ionic strength can induce "salting out" of the zwitterion.
- Tris/HEPES: Generally preferred for maintaining pH 7.5, though solubility remains limited by the peptide's intrinsic properties.

Part 3: Organic Solvent Profile

Solubilizing His-Tyr in organic solvents is challenging due to the polarity of the peptide bond and the charged termini.

Solvent Compatibility Matrix

The following table summarizes the observed and predicted solubility trends based on dielectric constants and hydrogen bonding capacity.

Solvent Class	Representative Solvent	Solubility	Mechanism / Notes
Polar Aprotic	DMSO	High	Disrupts H-bonding network; best choice for stock solutions. [1] [2]
Polar Aprotic	DMF	Moderate/High	Good alternative to DMSO; easier to remove (lower BP). [1] [2]
Alcohols	Methanol	Low/Mod	Soluble only if pH is adjusted (e.g., acidified methanol).
Alcohols	Ethanol	Poor	Dielectric constant too low to solvate zwitterion. [2]
Non-Polar	Hexane/DCM	Insoluble	Energetically unfavorable; cannot overcome lattice energy. [1] [2]
Nitriles	Acetonitrile	Poor	Induces precipitation; often used as an anti-solvent in HPLC.

The DMSO Caveat (Oxidation Risk)

While DMSO is the most effective organic solvent, His-Tyr contains Histidine (susceptible to oxidation) and Tyrosine (susceptible to nitration/oxidation).

- Risk: DMSO can act as a mild oxidant over time, especially in the presence of light or metal ions.
- Mitigation: Store DMSO stocks of His-Tyr at -20°C, protected from light, and under Nitrogen/Argon if possible.[\[1\]](#)[\[2\]](#)

Part 4: Experimental Protocols

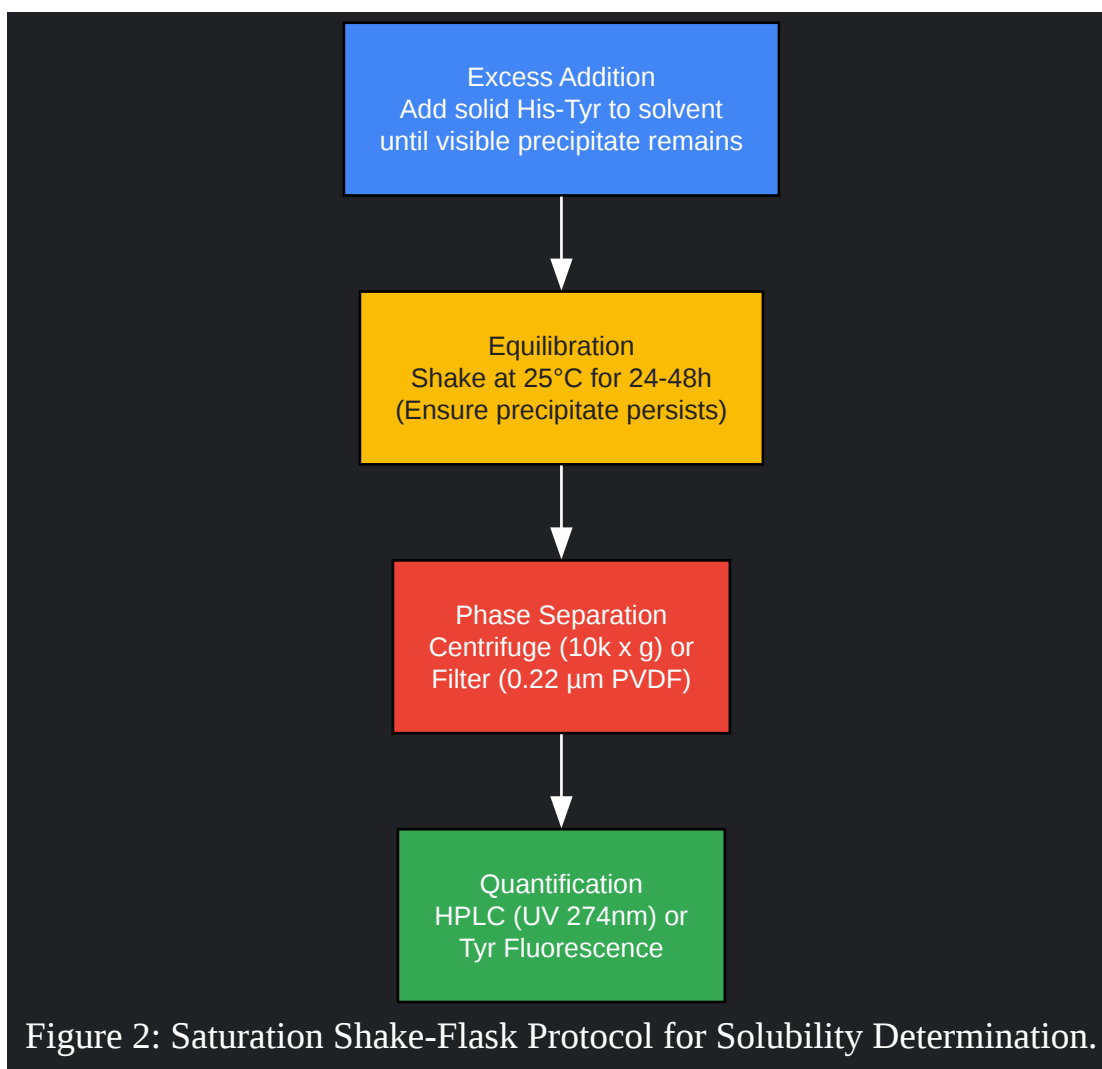
Protocol A: Thermodynamic Solubility Determination (Shake-Flask)

This is the gold standard for determining equilibrium solubility.[\[1\]](#)[\[2\]](#)

Reagents:

- His-Tyr (Lyophilized powder)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Target Solvent (Buffer or Organic)[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- 0.22 µm PVDF Syringe Filter (Low protein binding)[\[1\]](#)[\[2\]](#)

Workflow:



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Step-by-Step:

- Saturation: Add His-Tyr to 1 mL of solvent until undissolved powder is clearly visible.
- Equilibration: Agitate at constant temperature (typically 25°C) for 24 hours.
- Check: If the solution becomes clear, add more solid.
- Separation: Centrifuge at 10,000 g for 10 minutes. Filter the supernatant using a pre-wetted PVDF filter.

- Quantification: Dilute the filtrate (to land within linear range) and analyze via HPLC-UV at 274 nm (Tyrosine absorption max) or 220 nm (Peptide bond).

Protocol B: Hydrophobic Ion Pairing (HIP) for Organic Solvents

To dissolve His-Tyr in hydrophobic solvents (e.g., for enzymatic synthesis in organic media), you must mask its charge.^[2]

Concept: Complex the cationic His-Tyr (at low pH) with an anionic surfactant (AOT or SDS).^[1]^[2]

- Aqueous Phase: Dissolve His-Tyr in 10 mM HCl (pH ~2).
- Organic Phase: Dissolve Sodium bis(2-ethylhexyl) sulfosuccinate (AOT) in the target organic solvent (e.g., Ethyl Acetate).
- Extraction: Mix phases 1:1 vigorously. The electrostatic complex [His-Tyr
][AOT
] will migrate to the organic phase.^[1]^[2]
- Recovery: Separate the organic layer. His-Tyr is now solubilized in the organic media.^[1]^[2]

Part 5: References

- PubChem. (n.d.).^[1]^[2] Tyr-His | C15H18N4O4.^[1]^[2]^[3] National Library of Medicine. Retrieved from [\[Link\]](#)^[1]^[2]
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- To cite this document: BenchChem. [Solubility Profile of His-Tyr: A Physicochemical & Practical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582127/docs#solubility-profile-of-his-tyr-a-physicochemical-practical-guide>]

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